

Application Notes and Protocols: Utilizing Deguanidine Peramivir in Influenza A Virus Studies

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Peramivir is a potent neuraminidase inhibitor effective against influenza A and B viruses.[1][2] Its design includes a guanidinyl group, which is understood to play a role in its binding to the neuraminidase enzyme.[1] However, research has shown that a de-guanidinylated analogue of Peramivir remains a potent inhibitor of influenza neuraminidase, being only about one order of magnitude less potent in in-vitro assays.[1][3] This finding suggests that the guanidine group may not be as critical for potency as initially thought and that its removal could potentially improve pharmacokinetic properties, such as oral bioavailability.[1]

These application notes provide a comprehensive guide for researchers interested in studying "De-guanidine Peramivir" and its effects on influenza A virus. This document includes comparative data, detailed experimental protocols, and visualizations of relevant biological pathways and workflows.

Data Presentation

Table 1: Comparative in vitro Efficacy of Peramivir and De-guanidine Peramivir against Influenza A Virus Neuraminidase



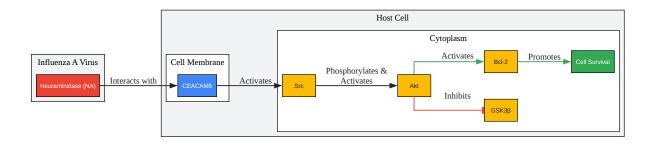
Compound	Target Enzyme	Assay Type	IC50 (nM) - Representat ive Values*	Fold Difference	Reference
Peramivir	Influenza A (H1N1) Neuraminidas e	Fluorometric	~1	-	[1]
De-guanidine Peramivir	Influenza A (H1N1) Neuraminidas e	Fluorometric	~10	~10-fold less potent	[1]

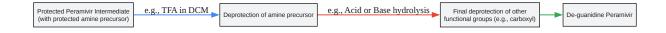
Note: The IC50 values are approximate and based on the reported observation that **De-guanidine Peramivir** is about one order of magnitude less potent than Peramivir.[1] Actual values may vary depending on the specific influenza A strain and assay conditions.

Signaling Pathways

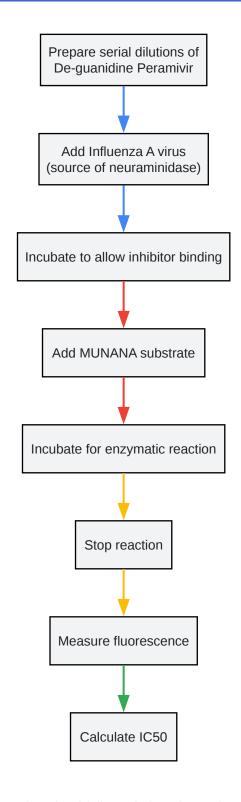
Influenza A virus infection triggers a complex array of host cell signaling pathways. The viral neuraminidase (NA) protein, in addition to its role in viral release, can interact with host cell proteins and modulate signaling cascades. One such pathway involves the interaction of NA with the Carcinoembryonic Antigen-related Cell Adhesion Molecule 6 (CEACAM6), leading to the activation of the Src/Akt cell survival pathway.[4] Inhibition of neuraminidase activity could potentially interfere with this signaling, impacting cell survival and the overall viral replication cycle.











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References

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